

Personal protective equipment for handling 4-Phenylisoquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Phenylisoquinoline

Cat. No.: B177005

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Essential Safety and Handling Guide for 4-Phenylisoquinoline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Phenylisoquinoline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical from acquisition to disposal.

Hazard Identification and Classification

4-Phenylisoquinoline presents several health and environmental hazards. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Classification	GHS Hazard Statement	Precautionary Statement Codes
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264, P270, P301 + P312 + P330, P501
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	P280, P302 + P352 + P312, P361+P364, P405, P501
Skin Irritation (Category 2)	H315: Causes skin irritation	P264, P280, P302 + P352, P332 + P313, P362 + P364
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P264, P280, P305 + P351 + P338, P337 + P3

- To cite this document: BenchChem. [Personal protective equipment for handling 4-Phenylisoquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b177005#personal-protective-equipment-for-handling-4-phenylisoquinoline\]](https://www.benchchem.com/product/b177005#personal-protective-equipment-for-handling-4-phenylisoquinoline)

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